

Application Notes and Protocols for MI-1904

Stock Solution Preparation

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Compound of Interest

Compound Name: MI-1904
Cat. No.: B15565730

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Introduction

MI-1904 is a small molecule inhibitor of matriptase (also known as ST14) and transmembrane protease, serine 2 (TMPRSS2). These proteases are involved in the activation of various viral envelope proteins, including that of influenza virus. By inhibiting these host cell proteases, **MI-1904** can block the cleavage of viral glycoproteins, a crucial step for viral entry into host cells and subsequent replication. These application notes provide detailed protocols for the preparation, storage, and use of **MI-1904** stock solutions for in vitro research applications.

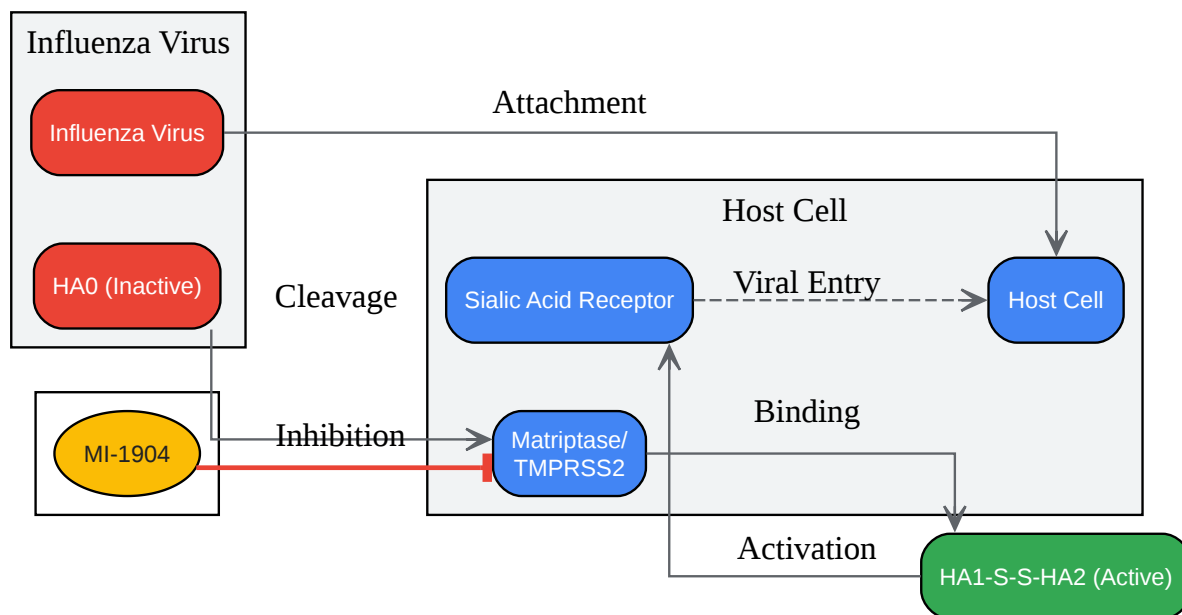
MI-1904: Chemical and Physical Properties

A summary of the key chemical and physical properties of **MI-1904** is provided in the table below. This information is essential for accurate preparation of stock solutions and for understanding the compound's characteristics.

Property	Value
IUPAC Name	(1R,2S)-N-(3'-carbamimidoyl-[1,1'-biphenyl]-3-yl)-2-((S)-3-(4-fluorophenyl)-2-(3-(trifluoromethyl)benzamido)propanamido)cyclohexane-1-carboxamide
Molecular Formula	C36H34F4N6O3
Molecular Weight	686.69 g/mol
CAS Number	3033379-90-4
Appearance	Crystalline solid
Solubility	Soluble in DMSO
Purity	>98% (typically)

Signaling Pathway Inhibition

MI-1904 targets host cell proteases, specifically matriptase and TMPRSS2, which are critical for the proteolytic activation of viral surface glycoproteins. The diagram below illustrates the mechanism of action.



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Mechanism of **MI-1904** antiviral activity.

Experimental Protocols

Preparation of a 10 mM MI-1904 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MI-1904** in dimethyl sulfoxide (DMSO).

Materials:

- **MI-1904** powder (MW: 686.69 g/mol)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

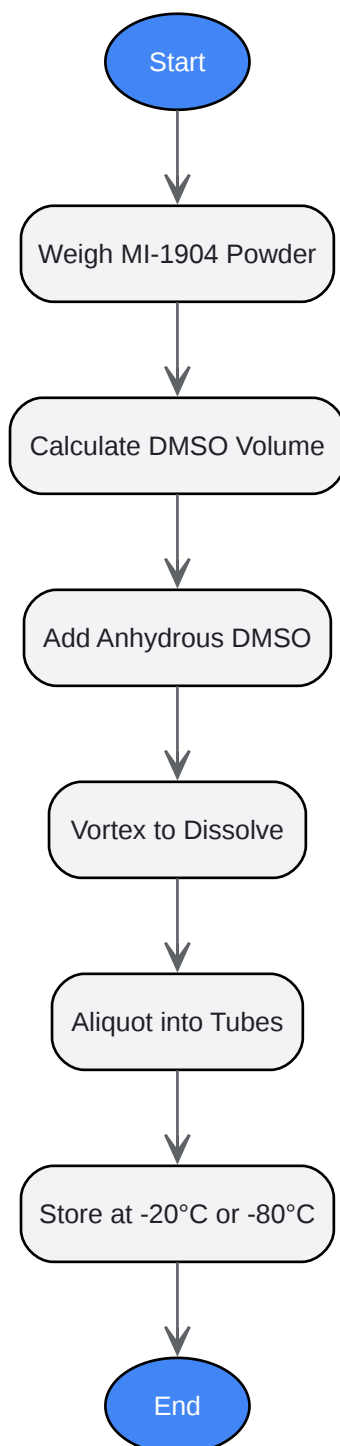
- Pipettes and sterile filter tips

Procedure:

- Weighing the Compound:
 - Tare a sterile, empty microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 1 mg of **MI-1904** powder into the tared tube. Record the exact weight.
- Calculating the Volume of DMSO:
 - Use the following formula to calculate the required volume of DMSO to achieve a 10 mM concentration:
 - $\text{Volume } (\mu\text{L}) = (\text{Weight of MI-1904 (mg)} / 686.69 \text{ g/mol}) * 100,000$
 - For 1 mg of **MI-1904**, the calculation is:
 - $(1 \text{ mg} / 686.69 \text{ g/mol}) * 100,000 = 145.6 \mu\text{L}$ of DMSO
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MI-1904** powder.
 - Vortex the solution thoroughly until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).

Workflow for Preparing **MI-1904** Stock Solution:



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Workflow for **MI-1904** stock solution preparation.

Antiviral Assay: Influenza Virus Inhibition

This protocol provides a general method for assessing the antiviral activity of **MI-1904** against influenza A virus in a cell-based assay.

Materials:

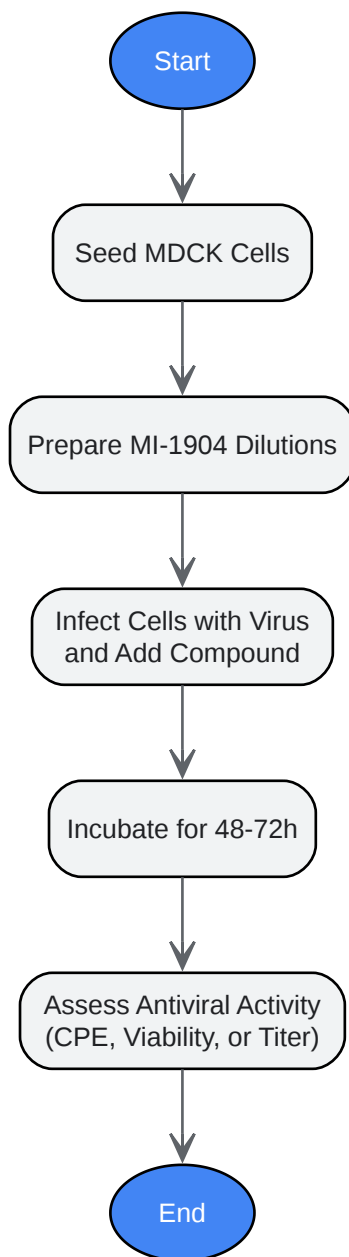
- Madin-Darby Canine Kidney (MDCK) cells
- Influenza A virus stock (e.g., H1N1 or H9N2)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Trypsin-TPCK
- **MI-1904** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- Cell viability assay reagent (e.g., MTT, CellTiter-Glo®)
- Phosphate-Buffered Saline (PBS)

Procedure:

- Cell Seeding:
 - Seed MDCK cells in a 96-well plate at a density that will result in a confluent monolayer after 24 hours of incubation (e.g., 2×10^4 cells/well).
 - Incubate the plate at 37°C in a 5% CO₂ incubator.
- Compound Dilution:

- Prepare serial dilutions of the 10 mM **MI-1904** stock solution in infection medium (DMEM with 1 µg/mL TPCK-treated trypsin and without FBS) to achieve final desired concentrations (e.g., 1 µM, 5 µM, 10 µM, 20 µM, 50 µM).
- Include a vehicle control (DMSO) at the same final concentration as in the highest **MI-1904** concentration well.
- Virus Infection and Treatment:
 - When cells are confluent, wash the monolayer twice with PBS.
 - Infect the cells with influenza A virus at a multiplicity of infection (MOI) of 0.01 in infection medium.
 - Immediately add the prepared dilutions of **MI-1904** or vehicle control to the respective wells.
 - Include uninfected control wells (cells with medium only) and virus-only control wells.
- Incubation:
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 48-72 hours, or until cytopathic effect (CPE) is observed in the virus-only control wells.
- Assessment of Antiviral Activity:
 - The antiviral effect can be quantified by various methods:
 - CPE Inhibition Assay: Visually score the inhibition of virus-induced CPE under a microscope.
 - Cell Viability Assay: Measure cell viability using a reagent like MTT or CellTiter-Glo®. The percentage of protection can be calculated relative to the uninfected and virus-only controls.
 - Viral Titer Reduction Assay: Collect the supernatant from each well and determine the viral titer using a plaque assay or TCID₅₀ assay.

Logical Flow of an Antiviral Assay:



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Logical workflow for an in vitro antiviral assay.

Stability and Storage

Proper storage of **MI-1904** and its stock solutions is critical to maintain its activity and ensure the reproducibility of experimental results.

Form	Storage Temperature	Shelf Life (Recommended)	Special Conditions
Solid Powder	-20°C	≥ 2 years	Store in a desiccator to protect from moisture.
DMSO Stock Solution	-20°C	Up to 3 months	Aliquot to minimize freeze-thaw cycles.
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to minimize freeze-thaw cycles.

Note: Avoid repeated freeze-thaw cycles of the DMSO stock solution as this can lead to degradation of the compound. It is highly recommended to prepare single-use aliquots. Before use, allow the frozen aliquot to thaw completely at room temperature and vortex briefly to ensure homogeneity.

For further information or specific applications, it is recommended to consult the relevant scientific literature and the supplier's technical datasheets.

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